

# In-Depth Technical Guide to the Physicochemical Properties of Avanel S 150

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## Compound of Interest

Compound Name: Avanel S 150

Cat. No.: B1166651

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Avanel S 150**, a trade name for the anionic surfactant Sodium C12-15 Pareth-15 Sulfonate. The information is compiled for professionals in research and development who require a detailed understanding of this compound for formulation and analysis.

## Chemical Identification and General Properties

**Avanel S 150** is a complex mixture of sulfonate-capped linear alkyl ethoxylates, primarily identified by its INCI name, Sodium C12-15 Pareth-15 Sulfonate. It is manufactured by BASF and is part of the Avanel® S series of surfactants.<sup>[1][2]</sup> This surfactant is noted for its unique structure, which incorporates a hydrophobic alkyl chain (C12-15), a hydrophilic poly(ethylene oxide) chain (15 moles), and a terminal sulfonate group. This combination imparts both nonionic and anionic characteristics, leading to distinct performance benefits.<sup>[1]</sup>

Key features of **Avanel S 150** include good foaming and emulsifying capabilities, excellent mildness, and counter-irritancy properties.<sup>[1]</sup> It is also characterized by its biodegradability and hydrolytic stability across a wide pH range, making it a versatile ingredient in various formulations.<sup>[1]</sup> Its primary applications are in personal care products such as facial scrubs, acne treatments, baby products, and hypoallergenic formulations.<sup>[1]</sup>

Table 1: Chemical Identification of **Avanel S 150**

Identifier	Value
Product Name	Avanel® S 150 CG / Avanel® S 150 CG N
INCI Name	Sodium C12-15 Pareth-15 Sulfonate
Chemical Family	Anionic Surfactants, Alkyl Ether Sulfonates
Manufacturer	BASF

## Physicochemical Data

Quantitative physicochemical data for the commercial mixture known as **Avanel S 150** is not readily available in public literature. However, data for a representative single-component molecule, Sodium 2-dodecoxyethanesulfonate (a C12 analogue), is available and provides valuable insight into the properties of the components of the mixture.

Table 2: Physicochemical Properties of Sodium 2-dodecoxyethanesulfonate (C12 Analogue)

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>29</sub> NaO <sub>4</sub> S	PubChem
Molecular Weight	316.43 g/mol	PubChem
Monoisotopic Mass	316.16842486 Da	PubChem
Topological Polar Surface Area	74.8 Å <sup>2</sup>	PubChem
Heavy Atom Count	20	PubChem

Table 3: Qualitative Physicochemical Properties of **Avanel S 150** (Commercial Grade)

Property	Description
Appearance	A 35% solids aqueous solution is a clear yellow liquid.[1]
Solubility	Water soluble.[1]
Foaming Ability	Possesses good foaming properties.[1]
Emulsification	Exhibits good emulsifying characteristics.[1]
Stability	Shows excellent hydrolytic stability in all pH ranges.[1]
Biodegradability	Readily biodegradable.[1]
Odor	Characterized as having a shallow odor.[1]

## Experimental Protocols

Detailed experimental protocols for BASF's internal testing of **Avanel S 150** are proprietary. However, the properties of such surfactants are typically characterized using standardized international methods. The following are representative protocols that would be used to substantiate the claimed properties.

## Foaming Properties

- Method: ASTM D1173-53 (Ross-Miles Foam Test)
- Protocol Summary: A solution of the surfactant at a specified concentration and temperature is poured from a fixed height into a graduated cylinder containing a small volume of the same solution. The initial foam height is measured immediately after pouring (indicating foaming tendency), and then again after a set period (e.g., 5 minutes) to measure foam stability.

## Biodegradability

- Method: OECD 301B (Ready Biodegradability: CO<sub>2</sub> Evolution Test)

- **Protocol Summary:** The surfactant is exposed to microorganisms in an aqueous medium. The degradation of the surfactant is monitored by measuring the amount of CO<sub>2</sub> produced over a 28-day period. A substance is considered readily biodegradable if it reaches a 60% degradation threshold within a 10-day window during this period.

## Irritation Potential (Counter-Irritancy)

- **Method:** Human Repeat Insult Patch Test (HRIPT)
- **Protocol Summary:** To assess mildness and counter-irritancy, the surfactant is often tested in a formulation. A panel of human volunteers is exposed to the test material via occlusive patches applied to the skin for a set period. The patches are removed, and the skin is scored for signs of irritation (erythema, edema) by a trained assessor. To test for counter-irritancy, **Avanel S 150** would be formulated with a known irritant (e.g., Sodium Lauryl Sulfate) and the reduction in irritation score compared to the irritant alone would be quantified.

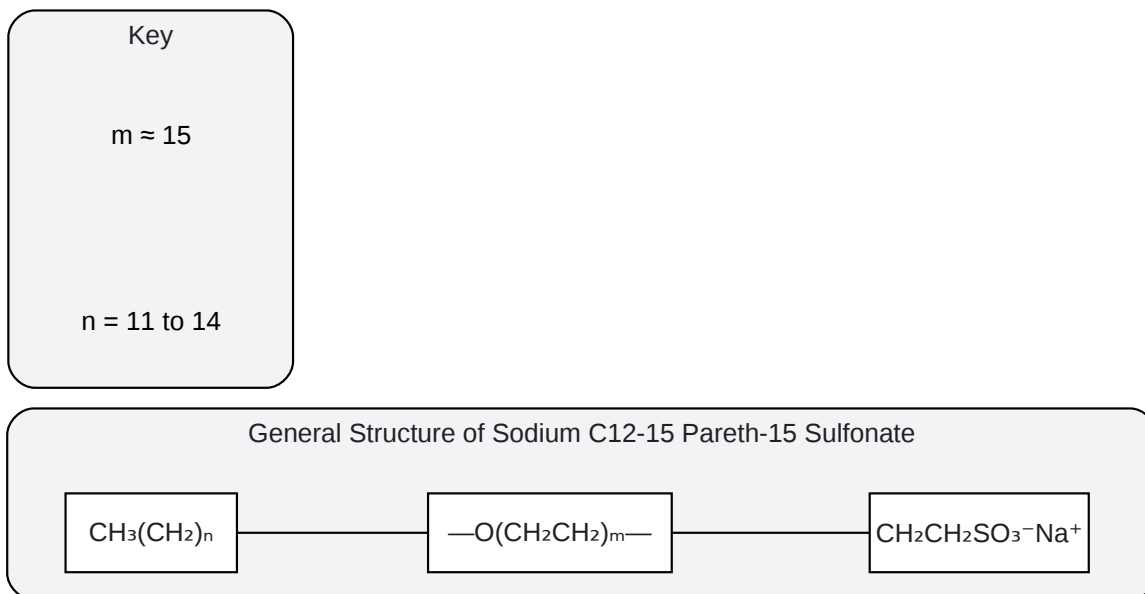
## Hydrolytic Stability

- **Method:** Accelerated Stability Testing
- **Protocol Summary:** A solution of **Avanel S 150** is prepared at various pH levels (e.g., acidic, neutral, and alkaline). These solutions are then stored at elevated temperatures (e.g., 40-50°C) for an extended period. At regular intervals, samples are taken and analyzed for degradation of the active surfactant, typically using a technique like High-Performance Liquid Chromatography (HPLC). Stability is determined by the percentage of the surfactant that remains unchanged over time.

## Visualizations

### Chemical Structure

The following diagram illustrates the general chemical structure of a component of **Avanel S 150**, where 'n' represents the variable length of the alkyl chain (11 to 14, for C12 to C15) and 'm' is approximately 15 for the ethoxylate chain.

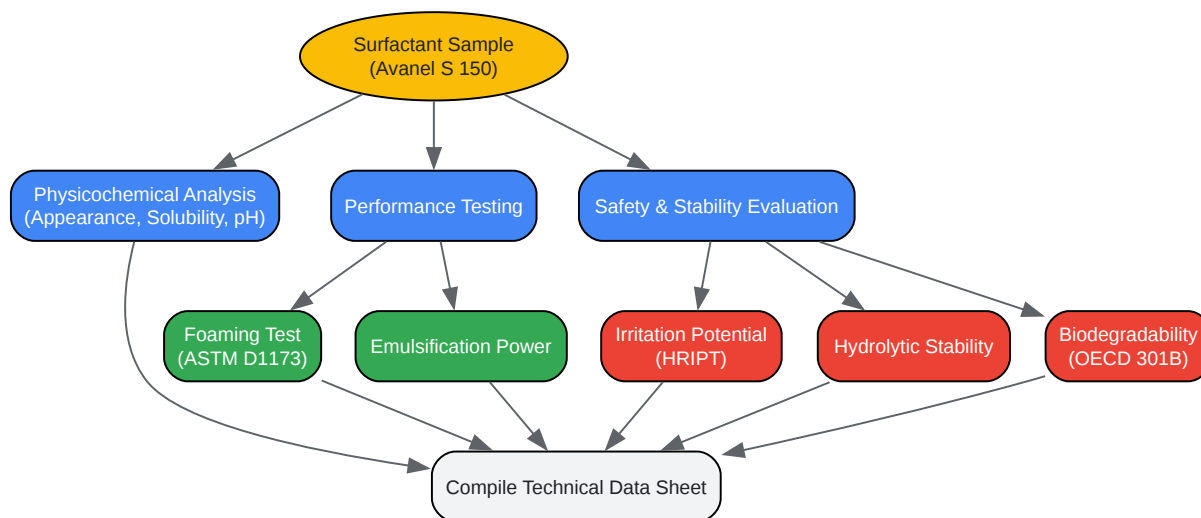


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Caption: General chemical structure of **Avanel S 150** components.

## Logical Workflow for Surfactant Property Evaluation

This diagram outlines a typical workflow for evaluating the key performance and safety characteristics of a surfactant like **Avanel S 150**.



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## References

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